

Essential Safety and Logistical Information for Handling LY393615

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Compound of Interest

Compound Name: LY393615

Cat. No.: B1675689

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Disclaimer: No specific Safety Data Sheet (SDS) for **LY393615** (CAS: 325819-97-4; N-[[5,5-bis(4-fluorophenyl)oxolan-2-yl]methyl]butan-1-amine hydrochloride) was found during the literature search. The following safety and handling recommendations are based on an analysis of structurally similar compounds, including n-butylamine and bis(4-fluorophenyl) derivatives. These guidelines are intended to provide a conservative and proactive approach to safety. Researchers should always conduct a thorough risk assessment before handling any new compound and consult with their institution's Environmental Health and Safety (EHS) department.

Personal Protective Equipment (PPE)

Given the absence of specific toxicological data for **LY393615**, a cautious approach to personal protection is warranted. The following PPE is recommended to minimize exposure during handling.

Respiratory Protection

In a well-ventilated area, respiratory protection may not be required for handling small quantities. However, if there is a risk of generating dust or aerosols, or if working in a poorly ventilated space, a NIOSH-approved respirator is recommended. For n-butylamine, a related amine, respiratory protection is advised, especially when concentration limits are exceeded.

Eye Protection

Chemical safety goggles or a face shield should be worn at all times to protect against splashes or airborne particles.

Hand Protection

Chemically resistant gloves are essential. Given the chemical structure, nitrile or neoprene gloves are a reasonable starting point. However, it is crucial to consult glove manufacturer's compatibility charts for specific breakthrough times. For n-butylamine, which is corrosive, appropriate gloves are critical.

Body Protection

A laboratory coat should be worn to protect street clothing. For larger quantities or procedures with a higher risk of splashing, a chemically resistant apron or coveralls should be considered.

Operational and Disposal Plans

Handling and Storage

- Ventilation: Handle **LY393615** in a well-ventilated area, preferably within a chemical fume hood, especially when transferring or weighing the solid material.
- Ignition Sources: Keep away from heat, sparks, and open flames.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents.

Spill and Emergency Procedures

- Small Spills: For small spills of solid material, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. The area should then be cleaned with an appropriate solvent.
- Large Spills: For larger spills, evacuate the area and contact your institution's EHS department.
- First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal

Dispose of **LY393615** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact your institution's EHS department for specific guidance on chemical waste disposal.

Quantitative Data Summary

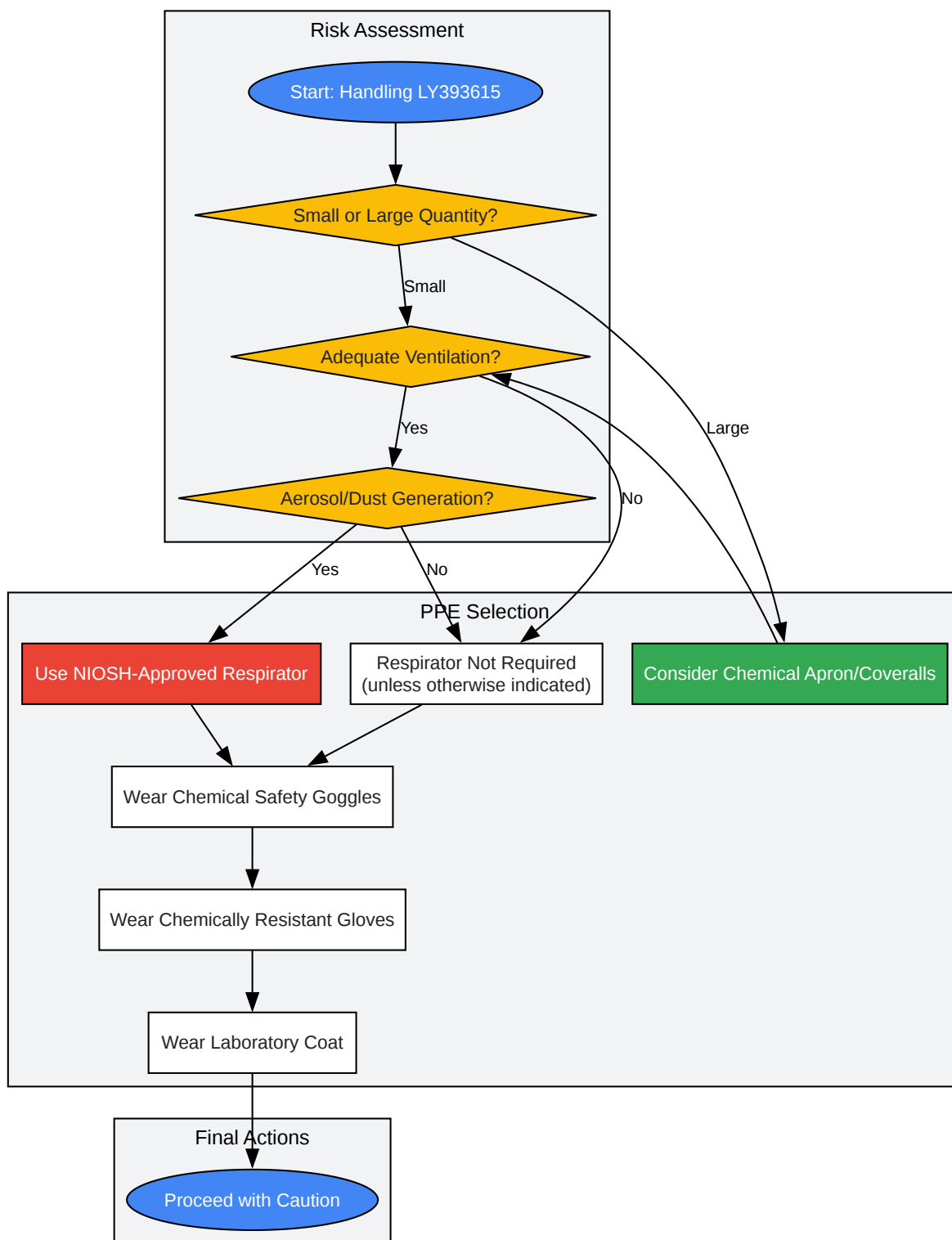
Due to the lack of a specific SDS for **LY393615**, quantitative data is not available. The following table provides information for a structurally related compound, n-butylamine, to offer a conservative estimate of potential hazards.

Parameter	Value (for n-Butylamine)	Notes
Occupational Exposure Limits	NIOSH REL: C 5 ppm (15 mg/m ³) [skin]	Ceiling limit. Potential for skin absorption.
OSHA PEL: TWA 5 ppm (15 mg/m ³) [skin]	Time-Weighted Average. Potential for skin absorption.	
Flash Point	10 °F (-12 °C) (n-butylamine)	Highly flammable.
Lower Explosive Limit (LEL)	1.7% (n-butylamine)	
Upper Explosive Limit (UEL)	9.8% (n-butylamine)	

Note: This data is for n-butylamine and should be used as a precautionary reference only. The properties of **LY393615** may differ significantly.

PPE Selection Workflow

The following diagram outlines the logical steps for selecting the appropriate Personal Protective Equipment when handling **LY393615**.



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